

# A Technical Guide to 2,3-Dihydro-2-methylbenzofuran: Nomenclature, Properties, and Synthesis

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *2,3-Dihydro-2-methylbenzofuran*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2,3-Dihydro-2-methylbenzofuran**, a heterocyclic compound of significant interest in medicinal chemistry and materials science. This document details its formal nomenclature, physicochemical properties, spectroscopic data, and relevant synthetic protocols. Furthermore, it explores the role of the 2,3-dihydrobenzofuran scaffold in drug development, particularly as an inhibitor in key biological pathways.

## IUPAC Nomenclature and Chemical Identity

The formal International Union of Pure and Applied Chemistry (IUPAC) name for the compound is 2-methyl-2,3-dihydro-1-benzofuran.<sup>[1]</sup> It is also commonly referred to as **2,3-Dihydro-2-methylbenzofuran** or by its synonym, 2-Methylcoumaran.<sup>[1]</sup>

The structure consists of a benzene ring fused to a five-membered dihydrofuran ring, with a methyl group substituted at the 2-position of the heterocyclic ring.

Chemical structure of **2,3-Dihydro-2-methylbenzofuran**.

## Physicochemical and Spectroscopic Data

The key properties of **2,3-Dihydro-2-methylbenzofuran** are summarized in the tables below. This data is essential for its identification, handling, and use in experimental settings.

## Physical and Chemical Properties

Property	Value	Reference
CAS Number	1746-11-8	<a href="#">[1]</a>
Molecular Formula	C <sub>9</sub> H <sub>10</sub> O	<a href="#">[1]</a>
Molecular Weight	134.18 g/mol	
Appearance	Colorless to almost clear liquid	
Density	1.03 g/cm <sup>3</sup>	
Boiling Point	198 °C	
Refractive Index	n <sub>20D</sub> 1.53	

## Spectroscopic Data

While comprehensive spectral data is available in databases such as SpectraBase, representative NMR chemical shifts are provided below.[\[1\]](#)

Nucleus	Chemical Shift (δ) ppm	Multiplicity
<sup>1</sup> H NMR		
Aromatic Protons	6.7 - 7.2	Multiplet
CH (Position 2)	~4.9	Multiplet
CH <sub>2</sub> (Position 3)	2.8 - 3.4	Multiplet
CH <sub>3</sub> (at Position 2)	~1.5	Doublet
<sup>13</sup> C NMR		
Aromatic C	109 - 160	
C-O (Position 2)	~82	
CH <sub>2</sub> (Position 3)	~35	
CH <sub>3</sub>	~21	

Note: Exact chemical shifts and coupling constants can vary depending on the solvent and instrument used.

## Synthesis Protocols

The synthesis of 2,3-dihydrobenzofurans is a well-explored area of organic chemistry. A common and effective method for the preparation of **2,3-Dihydro-2-methylbenzofuran** is the acid-catalyzed cyclization of 2-allylphenol. This process typically involves a Claisen rearrangement of an allyl phenyl ether intermediate.

## General Experimental Protocol: Acid-Catalyzed Cyclization of 2-Allylphenol

This protocol outlines a general procedure for the synthesis of **2,3-Dihydro-2-methylbenzofuran** from 2-allylphenol.

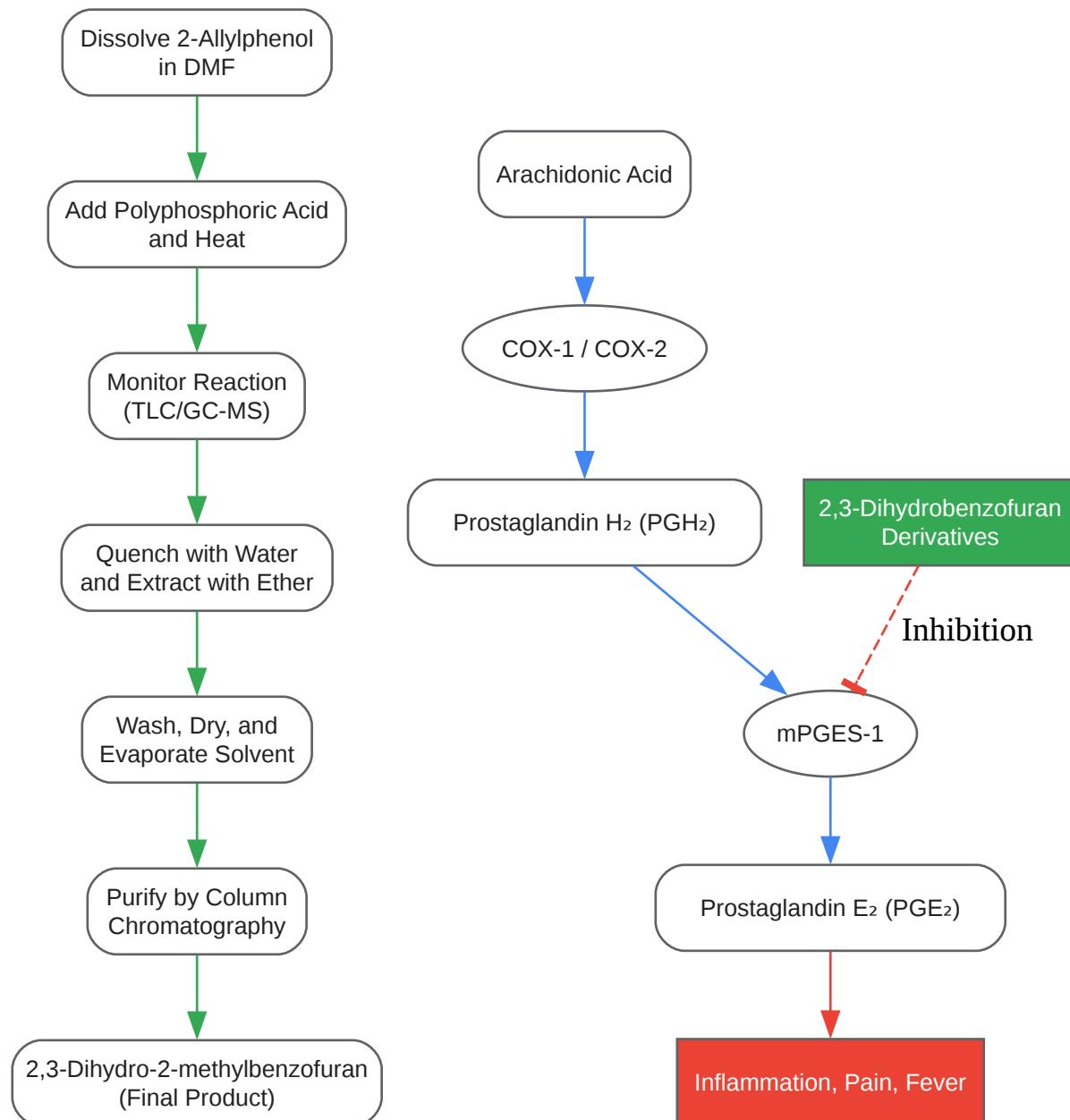
### Materials:

- 2-Allylphenol
- Polyphosphoric acid (PPA) or another suitable Brønsted acid
- Dimethylformamide (DMF) or other suitable high-boiling solvent
- Diethyl ether or other suitable extraction solvent
- Saturated sodium bicarbonate solution
- Anhydrous magnesium sulfate or sodium sulfate
- Silica gel for column chromatography

### Procedure:

- Reaction Setup: In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve 2-allylphenol in dimethylformamide.

- Acid Addition: While stirring, add polyphosphoric acid to the solution. The reaction mixture is then heated to an elevated temperature (e.g., 100-150 °C) and maintained for several hours.
- Reaction Monitoring: The progress of the reaction can be monitored by thin-layer chromatography (TLC) or gas chromatography-mass spectrometry (GC-MS).
- Workup: After completion, the reaction mixture is cooled to room temperature and quenched by the slow addition of water. The aqueous layer is extracted multiple times with diethyl ether.
- Purification: The combined organic extracts are washed with saturated sodium bicarbonate solution and brine, then dried over anhydrous magnesium sulfate. The solvent is removed under reduced pressure.
- Isolation: The crude product is purified by silica gel column chromatography to yield pure **2,3-Dihydro-2-methylbenzofuran**.

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## References

- 1. 2,3-Dihydro-2-methylbenzofuran | C9H10O | CID 101130 - PubChem  
[pubchem.ncbi.nlm.nih.gov]
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Address: 3281 E Guasti Rd  
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Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)